

Technical Guide: Role of (S)-2-Aminotetradecanoic Acid in Lipopeptide Structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-2-Aminotetradecanoic acid

CAS No.: 129706-08-7

Cat. No.: B2660558

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Content Type: Technical Whitepaper | Subject: Lipidic Amino Acid (LAA) Engineering

Synonyms: L- α -Aminomyristic Acid (Amy), C14- α -Amino Acid

Executive Summary: The Strategic Advantage of Internal Lipidation

(S)-2-Aminotetradecanoic acid represents a critical tool in the "Lipidic Amino Acid" (LAA) class of non-proteinogenic residues. Unlike traditional peptide lipidation—which typically involves acylation at the N-terminus or lysine side chains—**(S)-2-Aminotetradecanoic acid** allows for internal lipidation directly within the peptide backbone.

This structural distinction is pivotal for drug development. By integrating a C14 (myristyl) hydrophobic chain at the

-carbon, researchers can precisely modulate the amphiphilicity of a peptide without disrupting the hydrogen-bonding network required for secondary structure formation (e.g.,

-helices or

-sheets). This guide explores the physicochemical impact of this residue on lipopeptide architecture, membrane kinetics, and synthetic protocols.

Molecular Architecture & Physicochemical Properties^{[1][2][3][4]}

Structural Definition

(S)-2-Aminotetradecanoic acid is the

-amino analog of myristic acid.

- **Stereochemistry:** The (S)-configuration corresponds to the natural L-amino acid stereochemistry, ensuring compatibility with chiral enzymatic recognition and standard secondary structures (e.g., right-handed

-helices).

- **Side Chain:** A linear 12-carbon alkyl tail (total 14 carbons including backbone) extends from the

-carbon.

- **Hydrophobicity:** High

value, driving strong partitioning into lipid bilayers.

Comparison with Canonical Residues

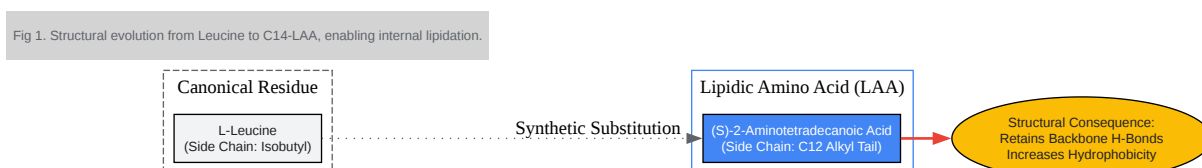
It functions structurally as a "Super-Leucine." While Leucine has a short isobutyl side chain, **(S)-2-Aminotetradecanoic acid** presents a myristyl chain. Crucially, because it retains the

-amino and

-carboxyl groups, it maintains the

(helix) or inter-strand (

-sheet) hydrogen bonding potential, which is often lost when lipids are attached via amide bonds to side chains.



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Impact on Lipopeptide Structure & Function[5][6]

Membrane Anchoring & The "Snorkel" Effect

When incorporated into a peptide, the C14 side chain inserts deeply into the hydrophobic core of the cell membrane. However, the polar peptide backbone remains at the interface. This creates a "snorkeling" conformation where the alkyl tail is buried, but the

-amino/acid backbone "snorkels" to the water-lipid interface to satisfy hydrogen bonding potential.

- Result: High-affinity membrane binding (reduction).
- Application: Antimicrobial Peptides (AMPs).[1][2][3] Replacing Leucine with **(S)-2-Aminotetradecanoic acid** in peptides like Gramicidin S significantly lowers the concentration required to disrupt lipid bilayers (Minimum Inhibitory Concentration, MIC).

Secondary Structure Stabilization

Unlike N-terminal fatty acid attachment, which creates a flexible "tail," the C14-LAA is rigidified by the peptide backbone.

- In

-sheets: The long alkyl chains can interdigitate between sheets, creating a "zipper" effect that stabilizes supramolecular assemblies (e.g., nanofibers).

- In

-helices: If placed on the hydrophobic face of an amphipathic helix, it anchors the helix into the membrane, preventing proteolytic degradation by burying the cleavage sites.

Case Study: Gramicidin S Engineering

A pivotal study demonstrating the utility of this residue involves Gramicidin S (GS), a cyclic decapeptide antibiotic.[\[2\]](#)[\[3\]](#)

- Native Structure: Cyclic

-sheet stabilized by Type II'

-turns.

- Modification: Substitution of Leucine residues with L-

-aminomyristic acid (Amy).

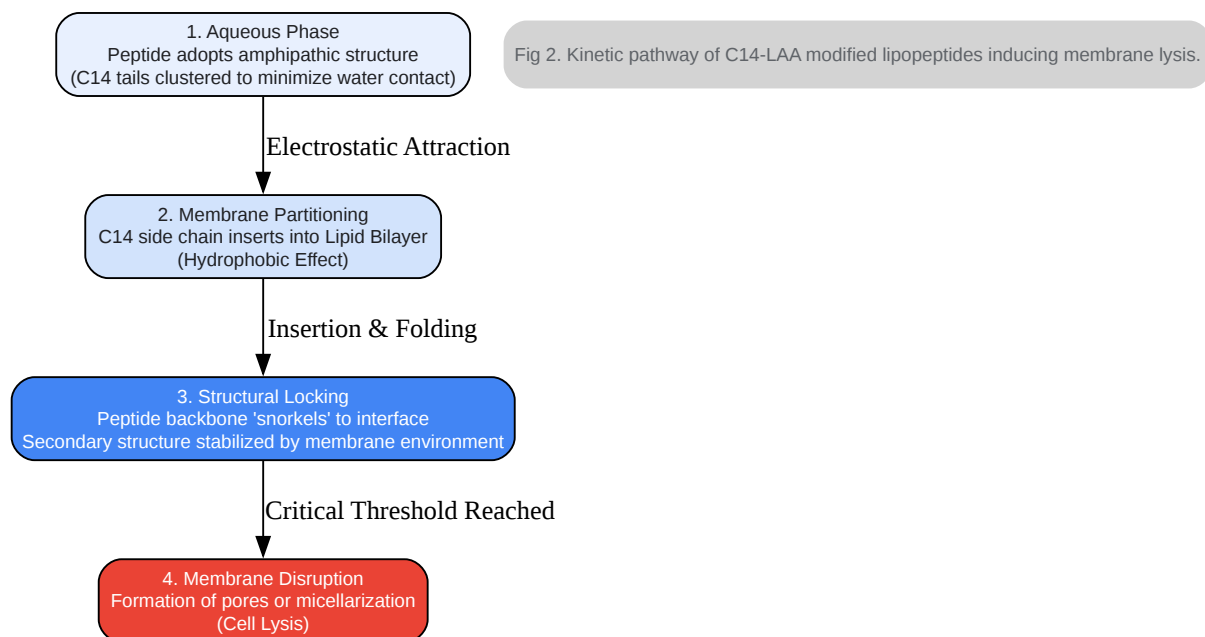
- Outcome:

- Conformation: The modified peptide ([Amy]

GS) retained the native

-sheet structure (confirmed by CD spectroscopy).

- Activity: The analog exhibited enhanced membrane disruption capabilities below the phase transition temperature of lipids, effectively destabilizing rigid membranes that are typically resistant to native GS.



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Experimental Protocols: Synthesis & Incorporation

Incorporating **(S)-2-Aminotetradecanoic acid** requires modified Solid-Phase Peptide Synthesis (SPPS) protocols due to its hydrophobicity and steric bulk.

Reagents

- Building Block: Fmoc-**(S)-2-aminotetradecanoic acid** (Fmoc-Amy-OH).
- Coupling Reagents: HATU/HOAt (preferred over HBTU due to faster kinetics for sterically hindered amino acids).
- Resin: Rink Amide (for amides) or Wang Resin (for acids).[4] Low loading (0.2–0.4 mmol/g) is recommended to prevent aggregation.

Step-by-Step Synthesis Workflow

Step	Parameter	Critical Note
1. Swelling	DCM/DMF (1:1)	The growing lipopeptide chain may aggregate; DCM helps solvate hydrophobic segments.
2. Deprotection	20% Piperidine + 0.1M HOBt	HOBt prevents aspartimide formation and helps disrupt aggregation.
3. Activation	Fmoc-Amy-OH (3 eq), HATU (2.9 eq), DIEA (6 eq)	Pre-activate for 30 sec before adding to resin.
4. Coupling	2 hours - Double Coupling	Mandatory: Perform double coupling for this residue to ensure >99% yield.
5. Capping	Acetic Anhydride/Pyridine	Cap unreacted amines immediately to prevent deletion sequences.
6. Cleavage	TFA/TIS/H ₂ O (95:2.5:2.5)	Avoid using bulk hydrophobic scavengers if possible; the lipid tail is stable to TFA.

Quality Control (QC)

- HPLC: Use C4 or C8 columns (instead of standard C18) and a gradient starting at 50% Acetonitrile, as the peptide will be extremely hydrophobic.
- Mass Spec: Electrospray Ionization (ESI) is preferred. Expect a mass shift of +196 Da relative to a Glycine residue (C₁₄H₂₇NO vs C₂H₅NO).

References

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